

Standard Operating Procedure: Disposal of 1-Bromo-2-iodoethane

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Compound of Interest

Compound Name: 1-Bromo-2-iodoethane

Cat. No.: B1265497

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The proper disposal of **1-bromo-2-iodoethane**, a halogenated hydrocarbon, is critical for ensuring personnel safety and environmental protection.^[1] Due to its classification as a skin, eye, and respiratory irritant, and its potential environmental persistence, it must be managed as hazardous waste in accordance with institutional and regulatory guidelines.^{[2][3]} This document provides a comprehensive, step-by-step plan for its safe handling and disposal.

Hazard and Disposal Profile

All quantitative and qualitative data related to the safe disposal of **1-bromo-2-iodoethane** are summarized below. Adherence to these parameters is mandatory for laboratory personnel.

Parameter	Specification	Source
Chemical Classification	Halogenated Organic Compound	[1][4]
Primary Hazards	Skin Irritant (Category 2), Serious Eye Irritant (Category 2A), Respiratory Irritant (Category 3)	[2][3]
Incompatible Materials	Strong acids, Strong bases, Strong oxidizing agents, Strong reducing agents	[2]
Waste Segregation	Must be segregated from non-halogenated organic waste and other hazardous waste types (e.g., acids, bases).[1][4]	[1][4]
Waste Container	Chemically compatible, leak-proof container with a secure, tight-fitting lid.	[1][5]
Container Headspace	Leave at least 5% of the container volume as headspace to allow for thermal expansion.	[1]
Storage Location	Designated Satellite Accumulation Area (SAA) with secondary containment.	[1]
Final Disposal Method	Incineration at an approved hazardous waste disposal plant.	[2][4][6]

Operational Plan: Waste Accumulation and Disposal

This protocol outlines the standard procedure for the safe collection and disposal of **1-bromo-2-iodoethane** waste. All handling of this chemical and its waste must occur within a certified

chemical fume hood.[1]

1. Waste Segregation:

- Designate a specific waste stream for halogenated organic compounds.[4]
- Crucially, do not mix **1-bromo-2-iodoethane** waste with non-halogenated organic solvents, as this increases the volume of hazardous waste and complicates disposal.[1][7]

2. Container Preparation:

- Select a chemically resistant, leak-proof container equipped with a tight-fitting lid.[1][5]
- Before adding any waste, affix a "Hazardous Waste" label to the container.[1]
- The label must clearly identify the contents as "**1-Bromo-2-iodoethane**" and include the names of all chemical constituents with their approximate percentages.[1]

3. Waste Accumulation:

- Carefully transfer the **1-bromo-2-iodoethane** waste into the prepared container inside a chemical fume hood.[1]
- Securely close the container lid immediately after each addition.
- Maintain an accurate log of the added waste on the container's label.

4. Secure Storage:

- Store the sealed waste container in a designated Satellite Accumulation Area (SAA).[1]
- The container must be placed within secondary containment, such as a large, chemically resistant tub, to mitigate potential leaks.[1]
- The storage area should be cool, well-ventilated, and isolated from direct sunlight, heat sources, and incompatible materials.[1][2]

5. Request for Disposal:

- Monitor the waste level in the container. Do not fill it beyond 95% capacity to leave adequate headspace.[\[1\]](#)
- Once the container is nearing capacity, arrange for a waste pickup through your institution's Environmental Health and Safety (EHS) department.

Immediate Safety and Spill Response

Personal Protective Equipment (PPE):

- Always wear protective gloves, chemical safety goggles, and a lab coat when handling **1-bromo-2-iodoethane**.[\[2\]](#)[\[6\]](#)

Spill Containment Protocol:

- Ensure Ventilation: Confirm that the chemical fume hood is operational. If a spill occurs outside a hood, evacuate the immediate area.[\[1\]](#)
- Contain the Spill: Use an inert absorbent material, such as vermiculite, sand, or a commercial sorbent pad, to dike and absorb the spill.[\[1\]](#)[\[8\]](#)
- Collect Waste: Carefully collect the saturated absorbent material and any contaminated debris. Place it into a sealed, leak-proof container.[\[1\]](#)
- Label as Hazardous Waste: Label the container with a hazardous waste tag, identifying the contents as "Spill Debris" containing **1-bromo-2-iodoethane**.[\[1\]](#)
- Decontaminate: Clean the spill area thoroughly with soap and water.[\[1\]](#)
- Request Pickup: Arrange for the disposal of the spill debris through your EHS department.[\[1\]](#)

Exposure Response:

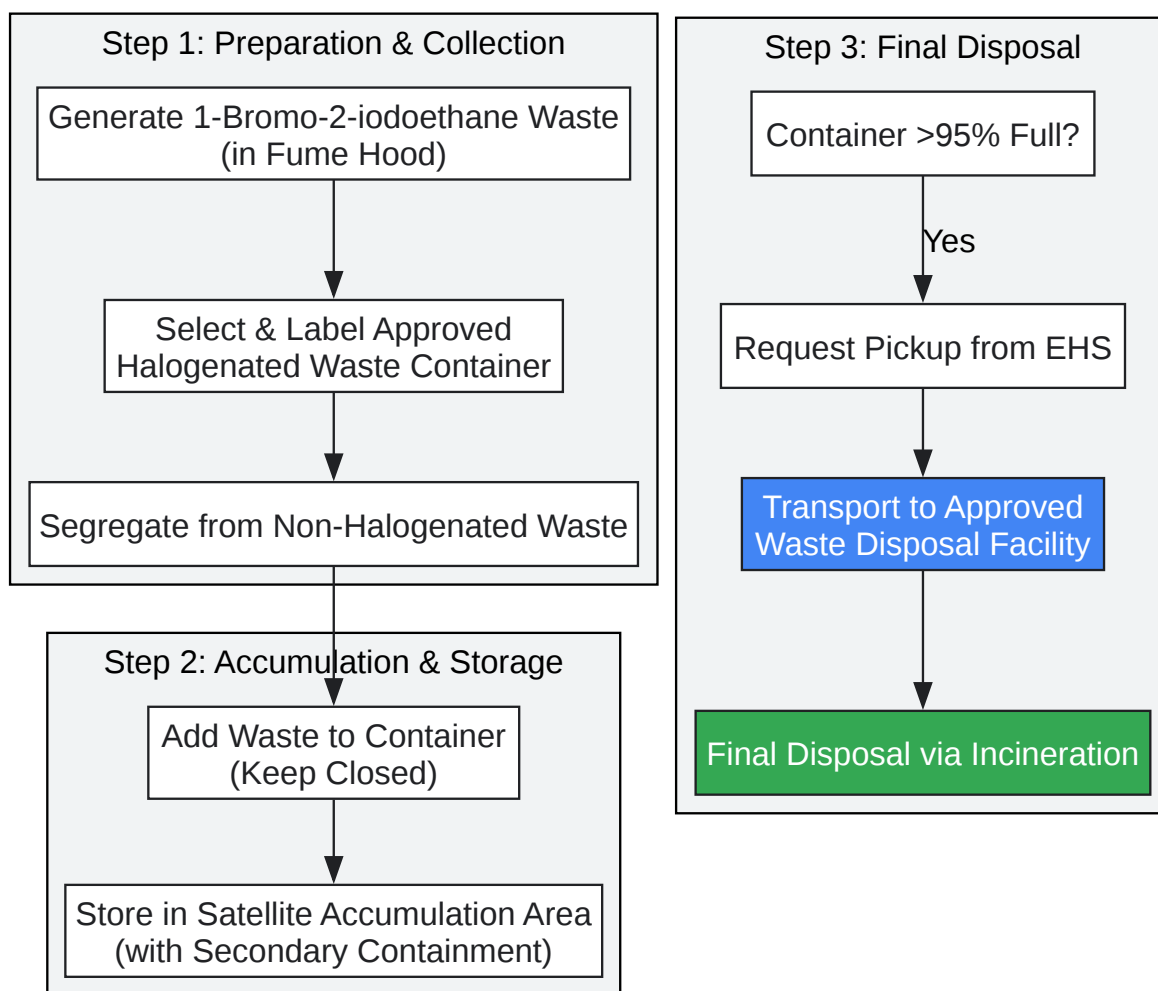
- Skin Contact: Wash the affected area immediately with plenty of soap and water. If skin irritation occurs, seek medical advice.[\[6\]](#)
- Eye Contact: Rinse cautiously with water for several minutes. Remove contact lenses if present and easy to do so. Continue rinsing and seek medical attention if irritation persists.

[\[2\]](#)[\[6\]](#)

- Inhalation: Move the individual to fresh air. If the person feels unwell, call a poison center or physician.[\[2\]](#)[\[6\]](#)

Disposal Workflow Visualization

The following diagram illustrates the procedural flow for the safe management and disposal of **1-bromo-2-iodoethane** waste.



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